

A Comprehensive Technical Guide to the Physical Properties of 1,4-Diisopropoxybenzene

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Compound of Interest

Compound Name: 1,4-Diisopropoxybenzene

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Introduction

1,4-Diisopropoxybenzene, also known by its IUPAC name 1,4-di(propan-2-yloxy)benzene, is an aromatic organic compound with the chemical formula $C_{12}H_{18}O_2$. This technical guide provides a detailed overview of its core physical properties, compiled from various chemical data sources. The information herein is intended to support research and development activities by providing key data points and standardized experimental protocols for property determination.

Core Physical Properties

The physical characteristics of **1,4-diisopropoxybenzene** are essential for its handling, application, and integration into various chemical processes. A summary of its key physical properties is presented below.

Property	Value
Molecular Formula	C ₁₂ H ₁₈ O ₂
Molecular Weight	194.27 g/mol
CAS Number	7495-78-5
Appearance	Oily, light salmon-colored liquid
Boiling Point	235 °C[1]; 264.8 °C at 760 mmHg[2][3]
Melting Point	Not explicitly available; however, its liquid state at room temperature suggests a melting point below 20-25 °C.
Density	0.8572 g/cm ³ at 20 °C[1]; 0.951 g/cm ³ [2][3]
Refractive Index	1.48 at 20°C/D[3]
Flash Point	93 °C[2][3]
Solubility	Based on its chemical structure (an aromatic ether), it is expected to be insoluble in water and soluble in common organic solvents such as ethanol, diethyl ether, acetone, toluene, and hexane.

Experimental Protocols

Accurate determination of physical properties is fundamental in chemical research. The following are detailed methodologies for the key experiments cited.

Melting Point Determination

The melting point of a solid organic compound is the temperature at which it transitions from a solid to a liquid. This property is a crucial indicator of purity.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)

- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- Ensure the **1,4-diisopropoxybenzene** sample is pure and dry. If it is crystalline, finely powder a small amount using a mortar and pestle.
- Pack the powdered sample into a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the sample rapidly to a temperature about 15-20 °C below the expected melting point.
- Decrease the heating rate to 1-2 °C per minute to allow for thermal equilibrium.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire solid has turned into a clear liquid (the end of the melting range). For a pure compound, this range should be narrow (0.5-2 °C).

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Apparatus:

- Thiele tube or a small test tube with a side arm
- Capillary tube (sealed at one end)
- Thermometer
- Heating source (e.g., Bunsen burner or heating mantle)

- Liquid paraffin or silicone oil

Procedure:

- Add a few milliliters of **1,4-diisopropoxybenzene** to a small test tube.
- Place a capillary tube, with its sealed end up, into the test tube.
- Attach the test tube to a thermometer, ensuring the bulb of the thermometer is level with the sample.
- Immerse the setup in a Thiele tube filled with a high-boiling point liquid (e.g., paraffin oil).
- Gently heat the side arm of the Thiele tube.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- When a continuous and rapid stream of bubbles is observed, stop heating.
- The temperature at which the bubbling ceases and the liquid begins to enter the capillary tube is the boiling point of the sample.

Density Determination

Density is the mass of a substance per unit volume.

Apparatus:

- Pycnometer or a graduated cylinder
- Analytical balance

Procedure:

- Measure the mass of a clean and dry pycnometer (or graduated cylinder).
- Fill the pycnometer with **1,4-diisopropoxybenzene** up to a calibrated mark, ensuring there are no air bubbles.

- Measure the combined mass of the pycnometer and the liquid.
- The mass of the liquid is the difference between the two measurements.
- The volume of the liquid is known from the pycnometer's calibrated volume.
- Calculate the density using the formula: Density = Mass / Volume.

Solubility Determination

Solubility is the ability of a solute to dissolve in a solvent to form a homogeneous solution.

Apparatus:

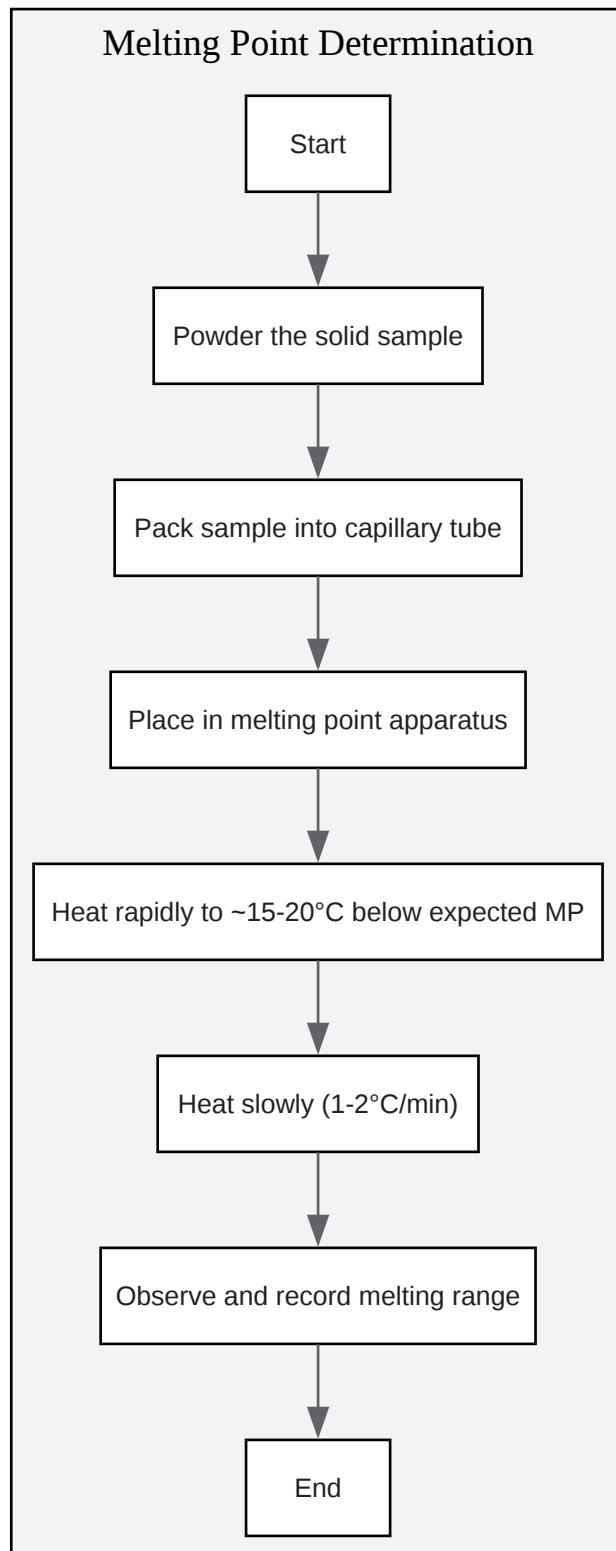
- Test tubes
- Vortex mixer or stirring rods
- A selection of solvents (e.g., water, ethanol, acetone, diethyl ether, toluene, hexane)

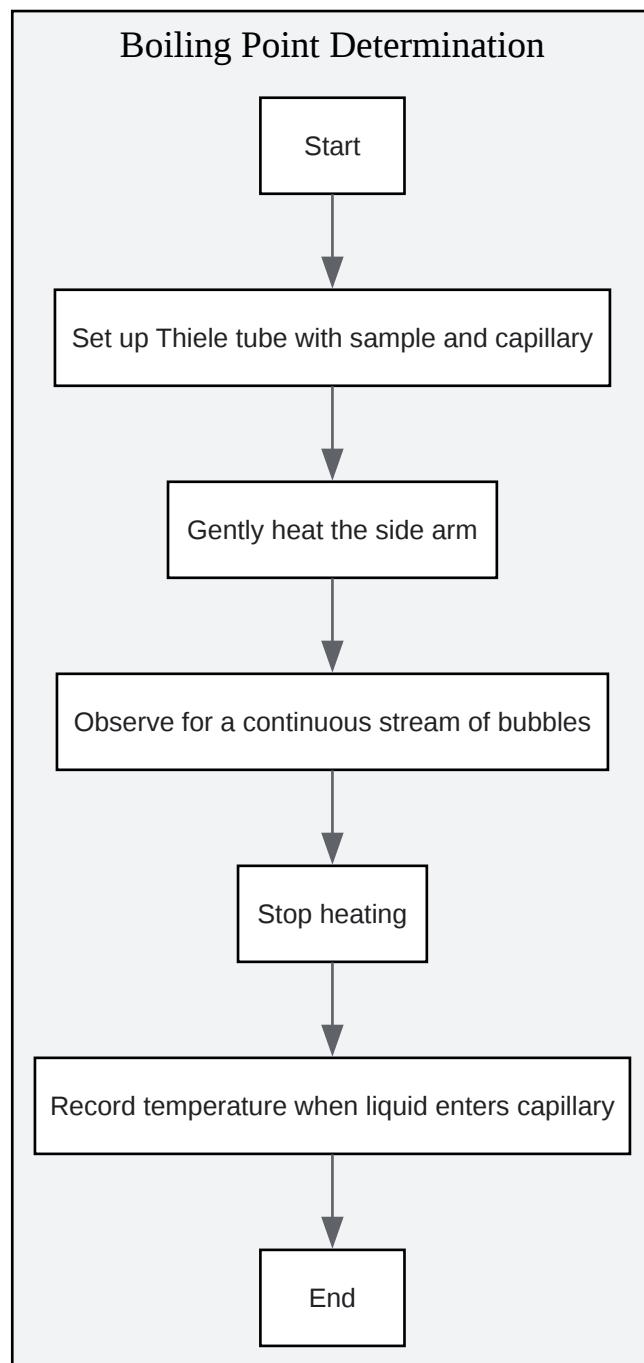
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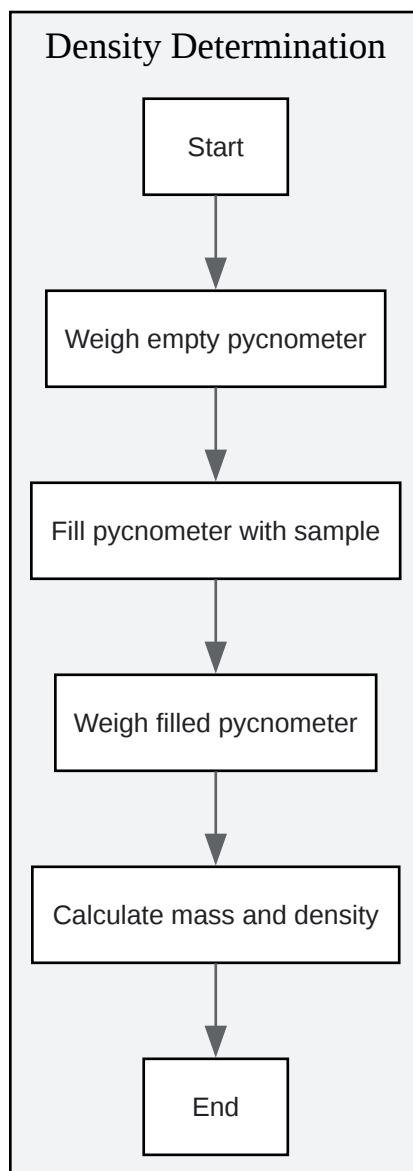
- Place a small, measured amount of **1,4-diisopropoxybenzene** (e.g., 50 mg) into a series of test tubes.
- To each test tube, add a small volume (e.g., 1 mL) of a different solvent.
- Agitate the mixture vigorously for a set period (e.g., 1-2 minutes) using a vortex mixer or by stirring.
- Observe whether the solute has completely dissolved. If it has, the compound is considered soluble in that solvent at that concentration.
- If the solute has not dissolved, the compound is considered insoluble or sparingly soluble.
- The process can be repeated with varying amounts of solute and solvent to determine the approximate solubility limit.

Visualizations

To aid in the understanding of the experimental workflows, the following diagrams are provided.



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*Workflow for Density Determination.
Logical Relationship for Solubility Prediction.*

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